

In-Depth Technical Guide: Physicochemical Properties of 4-(2-Bromoethyl)tetrahydropyran

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Compound of Interest

Compound Name: 4-(2-Bromoethyl)tetrahydropyran

Cat. No.: B1291720

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This guide provides a focused analysis of the fundamental physicochemical properties of **4-(2-Bromoethyl)tetrahydropyran**, a key building block in synthetic organic chemistry. The primary focus of this document is the determination and presentation of the compound's molecular weight, a critical parameter in stoichiometric calculations, analytical characterization, and process development.

Molecular Weight and Composition

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. For **4-(2-Bromoethyl)tetrahydropyran**, the molecular formula is $C_7H_{13}BrO$.^{[1][2][3]} The precise molecular weight is calculated from the atomic weights of carbon, hydrogen, bromine, and oxygen.

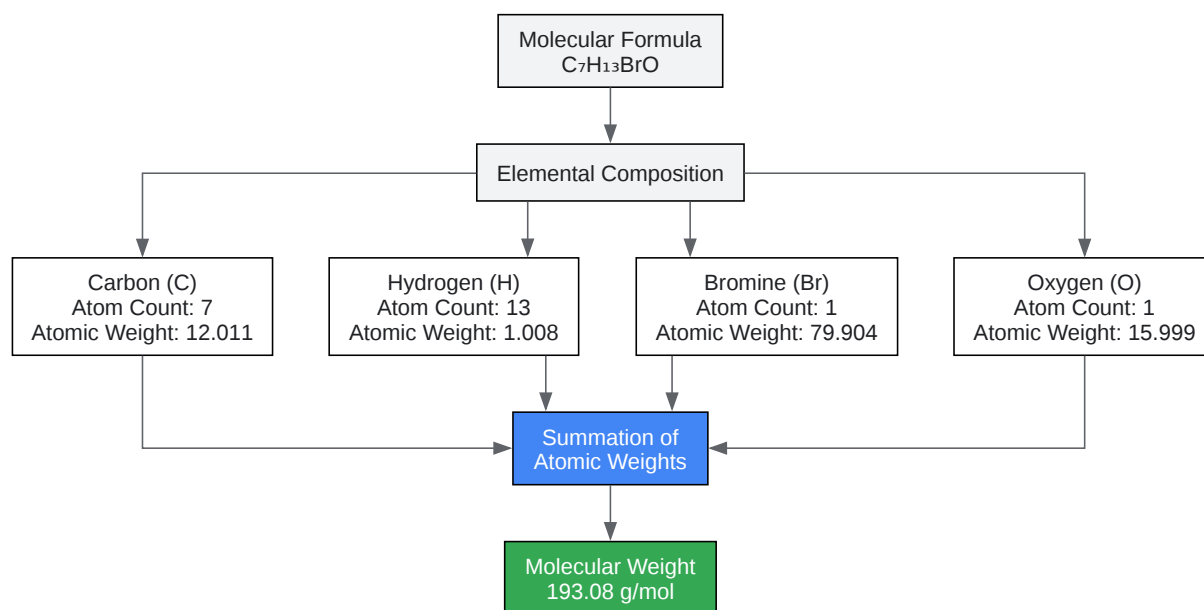
The table below summarizes the elemental composition and the resulting molecular weight of the compound.

Element	Symbol	Atomic Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	7	12.011	84.077
Hydrogen	H	13	1.008	13.104
Bromine	Br	1	79.904	79.904
Oxygen	O	1	15.999	15.999
Total	193.084			

Based on the summation of the atomic weights of its constituent elements, the molecular weight of **4-(2-Bromoethyl)tetrahydropyran** is 193.08 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

Logical Relationship for Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight of the compound from its molecular formula and the standard atomic weights of its constituent elements.



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Calculation workflow for molecular weight.

Disclaimer: This document focuses solely on the molecular weight of **4-(2-Bromoethyl)tetrahydropyran**. The request for experimental protocols and signaling pathways is not applicable to the determination of a fundamental chemical property like molecular weight and has therefore not been included.

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References

- 1. 4-(2-bromoethyl)tetrahydropyran, 97%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
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- 3. 4677-20-7 CAS MSDS (4-(2-Bromoethyl)-tetrahydropyran) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of 4-(2-Bromoethyl)tetrahydropyran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1291720#4-2-bromoethyl-tetrahydropyran-molecular-weight]

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